

A Comparative Environmental Impact Assessment: Butylate vs. Atrazine

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Compound of Interest

Compound Name: Butylate

Cat. No.: B1668116

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the environmental impact of two herbicides, **Butylate** and atrazine. The information presented is collated from publicly available data to assist in understanding their relative environmental profiles.

Overview and Chemical Properties

Butylate is a thiocarbamate herbicide, while atrazine belongs to the triazine class.^{[1][2]}

Butylate is primarily used for controlling grassy weeds in corn, whereas atrazine has a broader spectrum of use against broadleaf and grassy weeds in crops like corn, sorghum, and sugarcane.^{[3][4][5]} Atrazine is one of the most widely used herbicides in the United States.

Property	Butylate	Atrazine
Chemical Class	Thiocarbamate	Triazine
Water Solubility	45 mg/L	Low to moderate
Vapor Pressure	170 mPa (High Volatility)	Low Volatility

Environmental Fate and Persistence

The persistence and mobility of a pesticide are critical factors in its potential to contaminate soil and water resources.

In Soil

Butylate has a relatively short to moderate persistence in soil, with a reported half-life of 3 to 10 weeks in moist, aerobic conditions. It is considered to be mobile to slightly mobile in soil. Due to its high volatility, soil incorporation is necessary to prevent rapid loss to the atmosphere.

Atrazine, in contrast, is more persistent in soil, with an average half-life of around 60-75 days, which can extend significantly under cool, dry, or less acidic conditions. It does not bind well to soil and has a high potential to move with water. The half-life of atrazine can vary widely depending on environmental factors, with some studies reporting ranges from 13 to 261 days.

Parameter	Butylate	Atrazine
Soil Half-life	3 - 10 weeks	60 - 75 days (average); can be much longer
Mobility in Soil	Mobile to slightly mobile	High mobility
Potential for Leaching	Considered to have potential for leaching	High potential to reach groundwater

In Water

Butylate's fate in water is less documented in the provided search results. However, its slight solubility and potential for leaching suggest it can enter aquatic systems.

Atrazine is known for its potential to contaminate surface and groundwater due to its persistence and mobility. It breaks down slowly in water, with a half-life that can be around 168 days in the presence of sunlight and even longer (around 578 days) in the absence of oxygen.

Ecotoxicity

The impact of these herbicides on non-target organisms is a significant environmental concern.

Aquatic Life

Butylate is reported to be highly toxic to freshwater fish.

Atrazine is classified as slightly to moderately toxic to fish. However, it is highly toxic to freshwater invertebrates and very highly toxic to marine invertebrates. There is also evidence of chronic risk to fish, amphibians, and aquatic invertebrates, with environmental concentrations in some areas exceeding levels of concern. Some studies suggest that at environmentally relevant concentrations, the effects of atrazine on the reproduction and development of fish, amphibians, and reptiles are not consistently supported.

Organism	Butylate	Atrazine
Freshwater Fish	Highly toxic	Slightly to moderately toxic
Freshwater Invertebrates	Data not specified	Highly toxic
Marine Invertebrates	Data not specified	Very highly toxic
Amphibians	Data not specified	Potential for chronic risk

Terrestrial Wildlife

Butylate is considered non-toxic to birds and mammals.

Atrazine is practically non-toxic to slightly toxic to birds on an acute basis. However, chronic exposure can lead to adverse effects, such as changes in egg production in ducks. For mammals, there are risk concerns in the terrestrial environment. Atrazine is practically non-toxic to honeybees and has very low toxicity to earthworms.

Organism	Butylate	Atrazine
Birds	Non-toxic	Practically non-toxic to slightly toxic (acute)
Mammals	Non-toxic	Risk concerns for terrestrial mammals
Bees	Not harmful if used appropriately	Practically non-toxic
Earthworms	Data not specified	Very low toxicity

Experimental Protocols

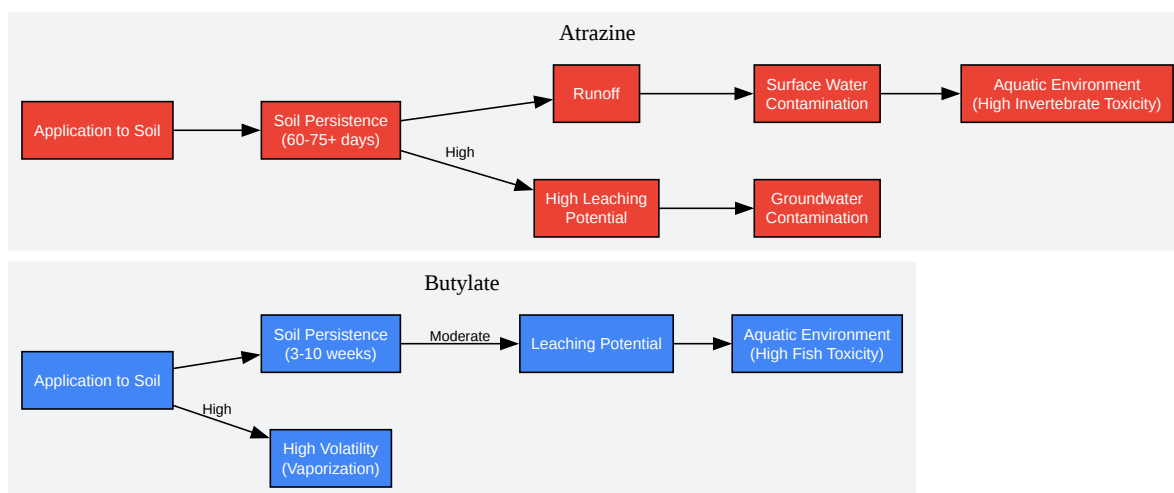
Detailed experimental methodologies for the cited data are typically found within the full scientific publications. The data presented here are derived from standard ecotoxicological and environmental fate studies, including:

- **Soil Half-Life Determination:** Laboratory and field studies under controlled conditions of temperature, moisture, and soil type. These studies typically involve applying the herbicide to soil samples and measuring its concentration over time.
- **Toxicity Testing:**
 - **LC50 (Lethal Concentration 50):** Standardized tests exposing aquatic organisms (e.g., fish, invertebrates) to different concentrations of the herbicide in water to determine the concentration that is lethal to 50% of the test population over a specified period (e.g., 96 hours).
 - **LD50 (Lethal Dose 50):** Acute oral toxicity tests in birds and mammals to determine the single dose required to kill 50% of the test population.
 - **Chronic Toxicity Studies:** Longer-term studies to assess the effects of lower-level exposure on reproduction, growth, and development.

Visualizing Environmental Impact and Mode of Action

Comparative Environmental Fate

The following diagram illustrates the key differences in the environmental fate of **Butylate** and atrazine.

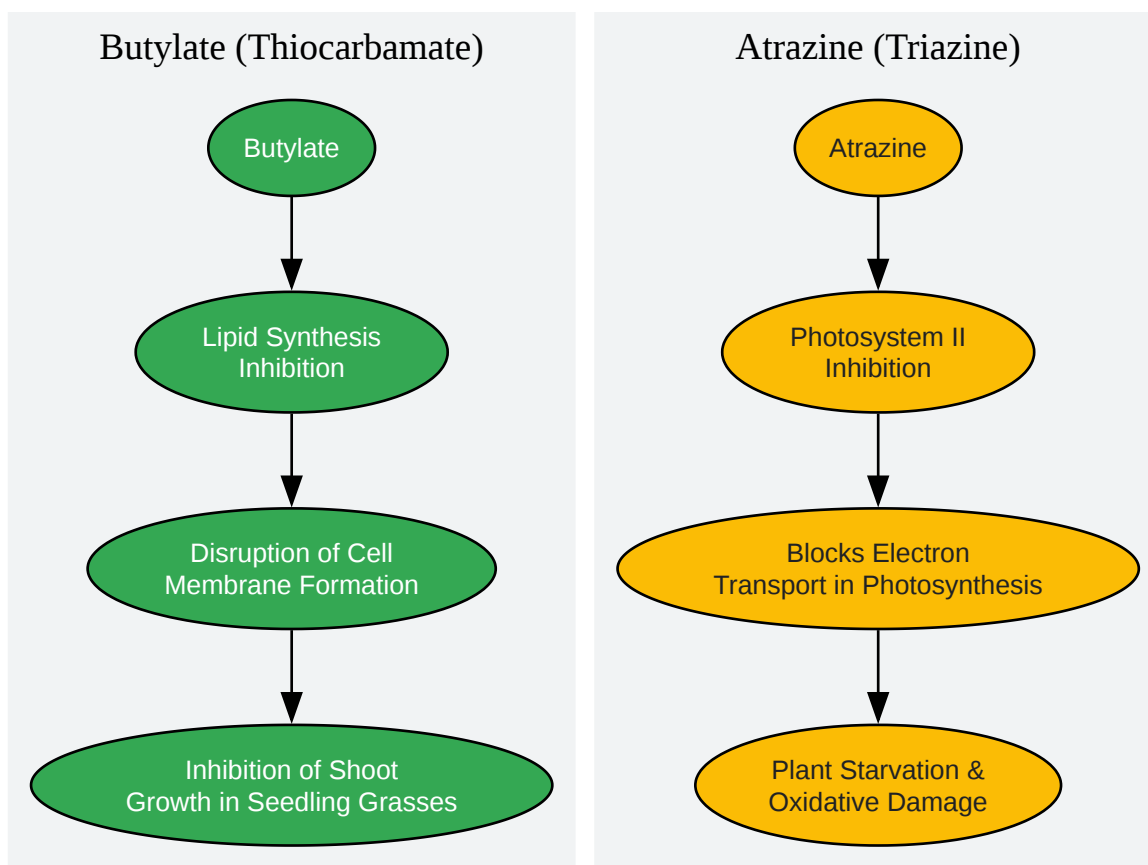


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Comparative Environmental Fate of **Butylate** and Atrazine.

Simplified Mode of Action

The mechanisms by which these herbicides affect target plants are fundamentally different.



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Simplified Mode of Action for **Butylate** and Atrazine.

Conclusion

Butylate and atrazine exhibit distinct environmental impact profiles. **Butylate** is characterized by higher volatility and lower persistence in soil compared to atrazine. While it poses a higher acute risk to fish, it is considered less toxic to birds and mammals.

Atrazine is more persistent in the environment, with a higher potential for leaching into groundwater and contaminating surface water. Its ecotoxicological profile indicates a greater risk to aquatic invertebrates and potential chronic risks to a broader range of wildlife, including fish, amphibians, and mammals. The choice between these herbicides, from an environmental standpoint, involves a trade-off between the acute aquatic toxicity and volatility of **Butylate** and the persistence and broad ecotoxicological concerns associated with atrazine.

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